

Personal protective equipment for handling 3-Fluoroaniline

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Compound of Interest

Compound Name: 3-Fluoroaniline

Cat. No.: B1664137

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Essential Safety and Handling Guide for 3-Fluoroaniline

This guide provides critical safety, handling, and disposal information for laboratory personnel, including researchers, scientists, and professionals in drug development, who work with **3-Fluoroaniline**. Adherence to these procedures is vital for ensuring a safe laboratory environment.

Chemical Identifier and Properties

Property	Value
Chemical Name	3-Fluoroaniline
CAS Number	372-19-0
Molecular Formula	C6H6FN
Molecular Weight	111.12 g/mol
Appearance	Colorless to yellow to green clear liquid[1]
Boiling Point	186 °C at 756 mmHg (lit.)[2][3]
Density	1.156 g/mL at 25 °C (lit.)[2][3]
Flash Point	77 °C (170.6 °F) - closed cup[3][4]

Hazard Identification and Classification

3-Fluoroaniline is classified as a hazardous substance. The following table summarizes its GHS classification.^[5]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed ^[2] ^[5]
Skin Irritation	2	H315: Causes skin irritation ^[2] ^[5]
Serious Eye Damage	1	H318: Causes serious eye damage ^[2] ^[5]
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation ^[2] ^[5]

Signal Word: Danger^[2]^[5]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **3-Fluoroaniline** to minimize exposure risk.

Protection Type	Specification
Eye/Face	Tightly fitting safety goggles or a face shield (minimum 8-inch) conforming to EN 166 (EU) or NIOSH (US) standards.[2][5]
Skin	Chemical-resistant gloves (inspect before use and use proper removal technique), a complete chemical-protective suit, and appropriate footwear.[4][5]
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded, or if irritation is experienced. A full-face respirator may be necessary in some situations.[2][4]

Operational Plan: Safe Handling Protocol

This section outlines the step-by-step procedure for the safe handling of **3-Fluoroaniline** in a laboratory setting.

Pre-Operational Checks

- **Ventilation:** Ensure the work area, preferably a chemical fume hood, has adequate ventilation.
- **Emergency Equipment:** Confirm that an eyewash station and safety shower are readily accessible and operational.[4]
- **PPE Inspection:** Inspect all required PPE for integrity. Ensure gloves are free of pinholes or tears.
- **Spill Kit:** Have a spill kit rated for aromatic amines readily available.

Step-by-Step Handling Procedure

- **Personal Protection:** Don all required PPE before entering the designated handling area.

- Chemical Transfer: Dispense **3-Fluoroaniline** carefully, avoiding splashing and the generation of aerosols. Use non-sparking tools.[\[2\]](#)
- Container Management: Keep the container tightly closed when not in use.[\[2\]](#)[\[5\]](#)
- Avoid Ingestion and Inhalation: Do not eat, drink, or smoke in the work area.[\[2\]](#) Avoid breathing vapors or mist.[\[5\]](#)
- Post-Handling: After handling, wash hands and forearms thoroughly.

Post-Handling and Cleanup

- Decontamination: Decontaminate all surfaces and equipment that may have come into contact with **3-Fluoroaniline**.
- PPE Removal: Remove PPE in a manner that avoids cross-contamination. Dispose of single-use items as hazardous waste.
- Storage: Store **3-Fluoroaniline** in a cool, dry, and well-ventilated area, away from incompatible materials such as acids, strong oxidizing agents, and sources of ignition.[\[4\]](#)[\[5\]](#)
The container must be kept tightly closed.[\[2\]](#)[\[5\]](#)

Disposal Plan

The disposal of **3-Fluoroaniline** and associated contaminated materials must be handled with care to prevent environmental contamination.

- Unused Product: Unused **3-Fluoroaniline** should be offered to a licensed professional waste disposal service.[\[5\]](#)
- Contaminated Materials: All materials contaminated with **3-Fluoroaniline**, including empty containers, disposable PPE, and spill cleanup materials, should be placed in a suitable, labeled, and closed container for disposal.[\[2\]](#)
- Disposal Method: The preferred method of disposal is incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[5\]](#) Do not allow the chemical to enter drains.[\[2\]](#)

Emergency Procedures

First Aid Measures

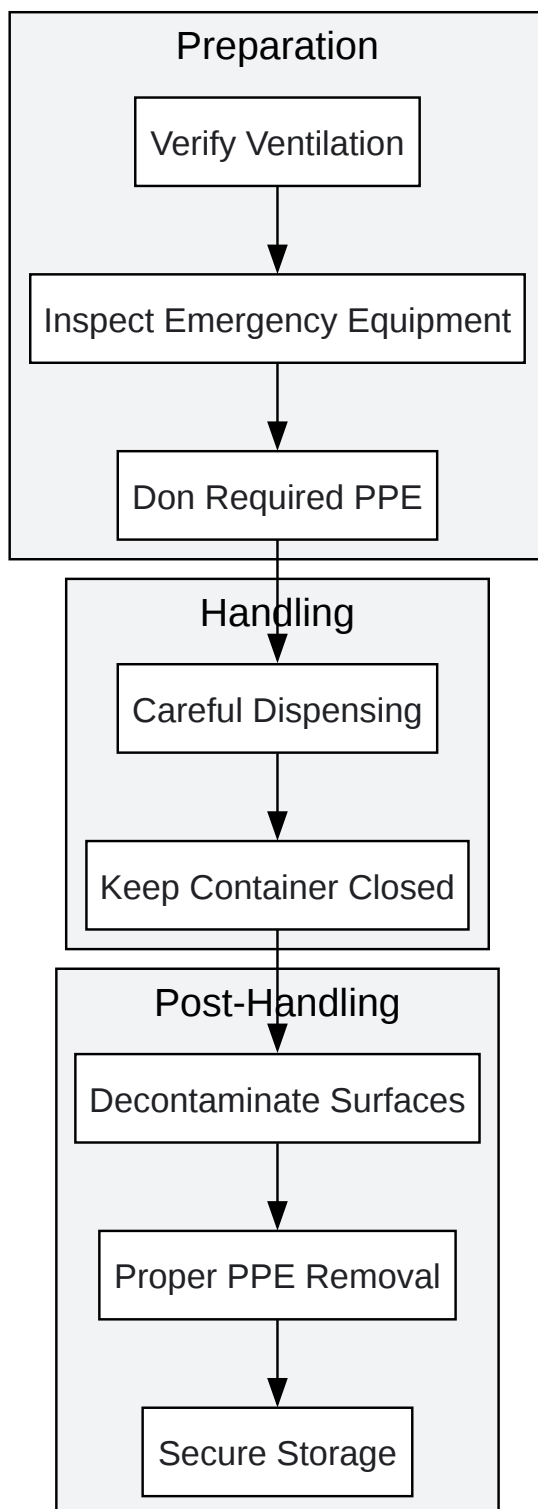
Exposure Route	Action
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [2] [5]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention. [4] [5]
Eye Contact	Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [2] [5]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [5]

Accidental Release Measures

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Contain the spill using an inert absorbent material (e.g., sand, silica gel).[\[4\]](#)
- Collect: Collect the absorbed material using spark-proof tools and place it in a suitable, closed container for disposal.[\[2\]](#)
- Decontaminate: Clean the spill area thoroughly.

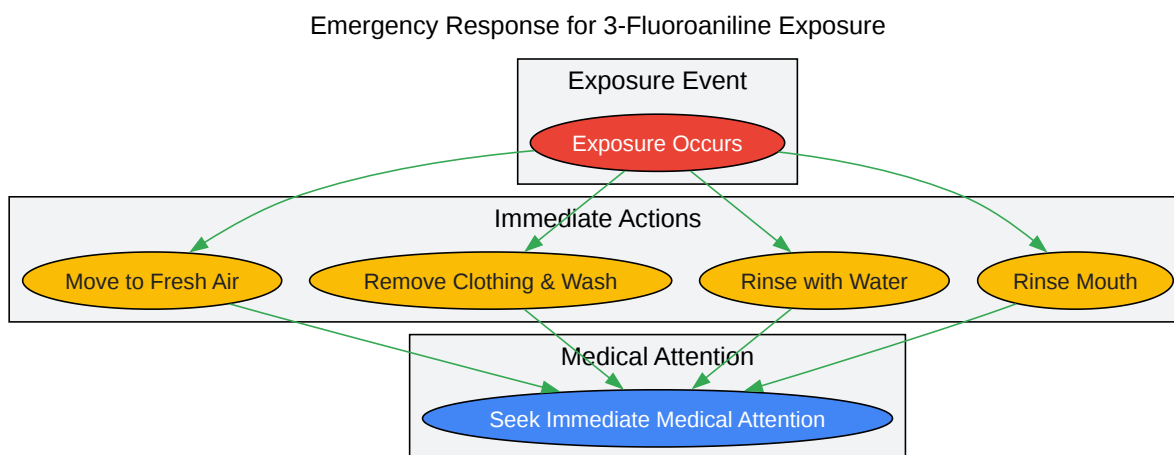
Visual Workflow Diagrams

Safe Handling Workflow for 3-Fluoroaniline



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Caption: A flowchart illustrating the safe handling workflow for **3-Fluoroaniline**.



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Caption: A diagram outlining the emergency response plan for exposure to **3-Fluoroaniline**.

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